

# Copper(I) Cyanide: A Technical Overview for Scientific Professionals

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## Compound of Interest

Compound Name: *Copper;cyanide*

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An In-depth Guide to the Properties, Synthesis, and Applications of Cuprous Cyanide

Copper(I) cyanide (CuCN) is an inorganic compound that serves as a versatile and crucial reagent in various fields of chemical research and industry. This off-white to pale yellow powder is particularly noted for its utility as a catalyst and as a key component in the synthesis of nitriles.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and significant applications relevant to researchers, scientists, and professionals in drug development.

## Core Properties of Copper(I) Cyanide

A summary of the fundamental quantitative data for copper(I) cyanide is presented below. These properties are essential for its handling, application in experimental setups, and for theoretical modeling.

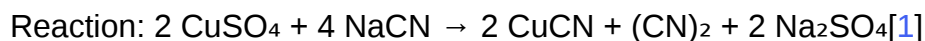
Property	Value
Chemical Formula	CuCN
Molecular Weight	89.563 g/mol [1][2] (also cited as 89.56 g/mol [3][4][5])
Appearance	Off-white to pale yellow powder[1][2]
CAS Number	544-92-3[2][6]
Density	2.92 g/cm <sup>3</sup> [1][3]
Melting Point	474 °C (885 °F; 747 K)[1][2][3][4]
Solubility in Water	Negligible[1][3]
Solubility Product (Ksp)	3.47×10 <sup>-20</sup> [1]
Solubility	Insoluble in water and alcohol. Soluble in aqueous ammonia, pyridine, N-methylpyrrolidone, and solutions containing CN <sup>-</sup> to form complexes.[1][4]

## Synthesis and Experimental Protocols

The synthesis of copper(I) cyanide is a critical procedure for many laboratories. Below are detailed methodologies for its preparation.

### Modern Synthesis Protocol

A common and contemporary method for synthesizing copper(I) cyanide involves the reduction of a copper(II) salt in the presence of a cyanide source.



Experimental Protocol:

- Preparation of Copper Sulfate Solution: Dissolve copper(II) sulfate in water. The solution will initially be blue.

- **Reduction of Copper(II):** Add sodium bisulfite to the copper sulfate solution. The solution will turn green, indicating the reduction of Cu(II) to Cu(I).
- **Addition of Sodium Cyanide:** Under mildly acidic conditions, slowly add a solution of sodium cyanide. Copper(I) cyanide will precipitate as an off-white solid.
- **Isolation and Purification:** The precipitate is then collected by filtration, washed with water, and dried.

## Use in Organic Synthesis: The Rosenmund–von Braun reaction

Copper(I) cyanide is a key reagent in the Rosenmund–von Braun reaction for the synthesis of aryl nitriles from aryl halides.

Experimental Protocol Example:

- **Reactant Preparation:** In a suitable reaction vessel, dissolve the aryl halide (e.g., 3.5 g, 7.14 mmol) in a solvent such as pyridine (10 mL).
- **Addition of Copper(I) Cyanide:** Add copper(I) cyanide (636 mg, 7.14 mmol) to the solution at room temperature.
- **Reaction Conditions:** Heat the reaction mixture to 100 °C and stir for 16 hours.[2]
- **Workup:** After the reaction is complete, the mixture is concentrated to remove the solvent. The product can then be purified using standard techniques such as chromatography.

## Key Applications in Research and Development

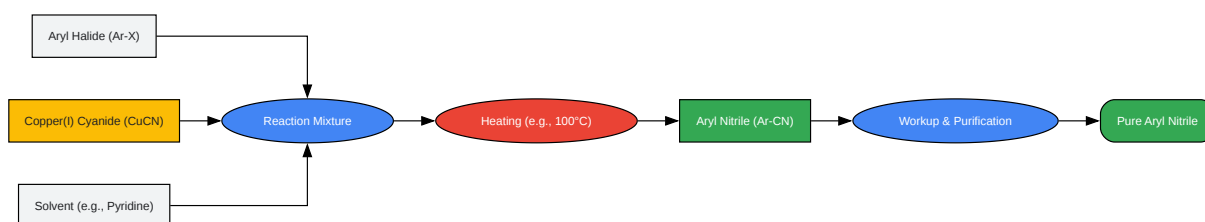
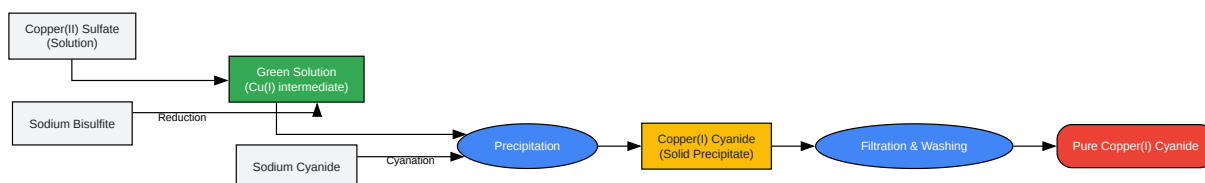
Copper(I) cyanide's utility extends across several areas of chemical science.

- **Organocopper Chemistry:** CuCN reacts with organolithium reagents to form "mixed cuprates" (Li[RCuCN] and Li<sub>2</sub>[R<sub>2</sub>CuCN]).[1] These reagents are more stable and readily purified than their Gilman reagent counterparts, serving as effective sources of carbanions with moderated reactivity.[1]
- **Catalysis:** It is employed as a catalyst in various organic transformations.

- Electroplating: The compound is used in electroplating processes for depositing a layer of copper onto a substrate.[1]
- Nitrile Synthesis: Its most prominent role in organic synthesis is as a reagent for the preparation of nitriles.[1]

## Visualizing Chemical Processes

To better illustrate the logical flow of the synthesis and a key reaction involving copper(I) cyanide, the following diagrams are provided.



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- To cite this document: BenchChem. [Copper(I) Cyanide: A Technical Overview for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14754853/docs#copper-i-cyanide-a-technical-overview-for-scientific-professionals\]](https://www.benchchem.com/product/b14754853/docs#copper-i-cyanide-a-technical-overview-for-scientific-professionals)

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